

An In-depth Technical Guide to Tristearin-d40

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Compound of Interest

Compound Name: *Tristearin-d40*

Cat. No.: *B1472723*

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This technical guide provides a comprehensive overview of the molecular characteristics of **Tristearin-d40**, a deuterated form of Tristearin. It is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds in their work. This document details the compound's molecular weight and structure and illustrates its application as an internal standard in analytical methodologies.

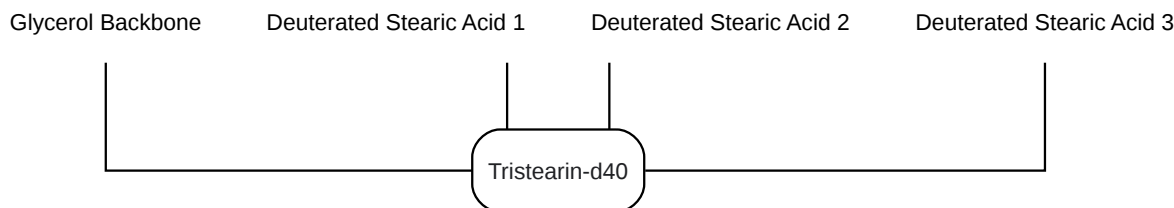
Quantitative Molecular Data

The physical and chemical properties of **Tristearin-d40** are summarized in the table below, with a comparison to its non-deuterated counterpart, Tristearin.

Property	Tristearin-d40	Tristearin
Chemical Formula	$C_{57}D_{110}O_6$ [1]	$C_{57}H_{110}O_6$ [2] [3] [4] [5] [6] [7]
Molecular Weight	1002.16 g/mol	~891.48 g/mol [4] [6] [7]
Synonyms	-	Glyceryl tristearate, Stearin, Trioctadecanoin [8] [3] [4] [6] [7]
CAS Number	33048-69-0	555-43-1 [3] [4]

Molecular Structure

Tristearin-d40 is a triglyceride derived from the esterification of glycerol with three molecules of deuterated stearic acid. In this isotopically labeled compound, all 110 hydrogen atoms of the three stearic acid chains and the glycerol backbone are replaced with deuterium atoms.



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Caption: Molecular composition of **Tristearin-d40**.

Experimental Applications and Workflow

Tristearin-d40, as a stable isotope-labeled compound, is primarily utilized as an internal standard in quantitative analytical techniques such as Liquid Chromatography-Mass Spectrometry (LC-MS), Gas Chromatography-Mass Spectrometry (GC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.[9] The incorporation of deuterium atoms results in a distinct mass difference between the analyte (Tristearin) and the internal standard (**Tristearin-d40**), while maintaining nearly identical chemical and physical properties. This allows for accurate quantification of the analyte in complex biological matrices by correcting for variations during sample preparation and analysis.

The following diagram illustrates a typical experimental workflow for the quantification of Tristearin in a biological sample using **Tristearin-d40** as an internal standard via LC-MS.



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Caption: LC-MS quantification workflow using an internal standard.

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References

- 1. alfagen.com.tr [alfagen.com.tr]
- 2. Tristearin [webbook.nist.gov]
- 3. medkoo.com [medkoo.com]
- 4. Tristearin [drugfuture.com]
- 5. Tristearin | C57H110O6 | CID 11146 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. polysciences.com [polysciences.com]
- 7. cosmobiousa.com [cosmobiousa.com]
- 8. Tristearin [webbook.nist.gov]
- 9. medchemexpress.com [medchemexpress.com]
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